

ONO-8713: Protocol for Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: ONO-8713

Cat. No.: B538136

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Disclaimer: This document provides essential guidance for the proper disposal of **ONO-8713** based on general laboratory safety protocols. However, it is not a substitute for a formal Safety Data Sheet (SDS). All laboratory personnel are required to consult their institution's Environmental Health and Safety (EHS) department for specific procedures and to ensure full compliance with local, state, and federal regulations. **ONO-8713** is intended for research use only.^[1]

Immediate Safety and Logistical Information

ONO-8713 is a selective prostaglandin E receptor subtype EP1 antagonist.^{[1][2]} As with any research chemical, proper handling and disposal are paramount to ensure the safety of laboratory personnel and to prevent environmental contamination. The following procedures outline the standard steps for the safe disposal of **ONO-8713** and associated waste.

Summary of Chemical and Storage Data

The following table summarizes key quantitative data for **ONO-8713**, which is crucial for its safe handling and storage prior to disposal.

Property	Value	Source
Molecular Formula	C25H24F3NO6S	MedKoo Biosciences
Molecular Weight	523.52 g/mol	MedKoo Biosciences
Storage (Powder)	-20°C for up to 3 years	MedchemExpress.com[3]
Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month	MedchemExpress.com[3]
Shipping Condition	Shipped at room temperature; stable for several weeks	MedKoo Biosciences

Standard Disposal Protocol for ONO-8713

The disposal of **ONO-8713** must be managed as hazardous chemical waste. The following step-by-step guide provides a general operational plan for its disposal.

Step 1: Waste Identification and Segregation

- **Identify Waste:** All materials contaminated with **ONO-8713**, including unused neat compound, solutions, contaminated personal protective equipment (PPE) like gloves and lab coats, and any contaminated labware (e.g., pipette tips, vials), must be treated as hazardous waste.
- **Segregate Waste Streams:** Do not mix **ONO-8713** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines. Incompatible chemicals can react violently when mixed. Keep **ONO-8713** waste separate from biological, radioactive, or non-hazardous waste.

Step 2: Selection of Appropriate Waste Container

- **Container Compatibility:** Use a chemically compatible, leak-proof container with a secure screw-top lid. The original container may be suitable if it is in good condition.
- **Avoid Improper Containers:** Do not use food or beverage containers for waste storage. Ensure the container is free from damage or deterioration.

Step 3: Proper Labeling of Waste Container

- Immediate Labeling: Affix a "Hazardous Waste" label to the container as soon as the first drop of waste is added.
- Complete Information: The label must include the following information:
 - The words "Hazardous Waste".
 - The full chemical name: "**ONO-8713**" and any solvents used in the solution. Avoid using abbreviations or chemical formulas.
 - The approximate concentration or percentage of each component.
 - The specific hazard characteristics (e.g., toxic). While the specific hazards of **ONO-8713** are not fully detailed in the provided search results, it should be handled with the assumption of toxicity.
 - The name and contact information of the generating researcher or lab.
 - The date accumulation started.

Step 4: Accumulation and Storage of Waste

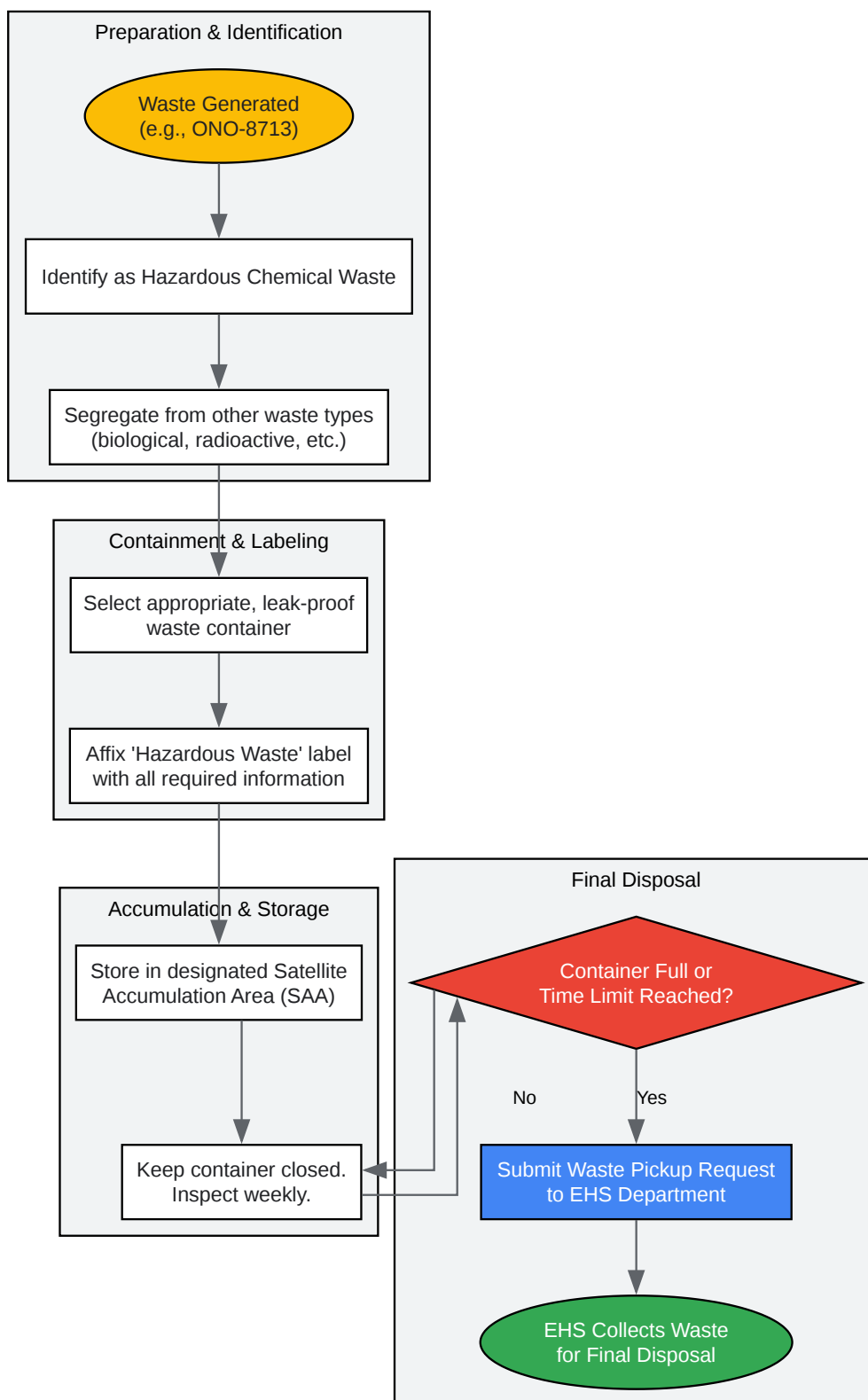
- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA), which must be at or near the point of generation and under the control of the laboratory personnel. This area could be a secondary containment tray within a chemical fume hood or a designated cabinet.
- Container Management: Keep the waste container securely capped at all times, except when adding waste.
- Regular Inspections: Visually inspect the container weekly for any signs of leakage or deterioration.

Step 5: Arranging for Disposal

- **Request Pickup:** Once the waste container is full, or before the designated accumulation time limit is reached (typically within one year for partially filled containers in an SAA), submit a waste pickup request to your institution's EHS department.
- **Follow Institutional Procedures:** Adhere to your institution's specific procedures for waste pickup, which may involve online forms or direct contact with the EHS office.

Experimental Workflow for Chemical Waste Disposal

The following diagram illustrates the logical workflow for the proper management and disposal of chemical waste, such as **ONO-8713**, in a laboratory environment.



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Caption: Workflow for the safe disposal of laboratory chemical waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Laboratory Waste Disposal Safety Protocols | NSTA [nsta.org]
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